

In-depth Technical Guide to the Physical Constants of p-Chlorophenetole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Chloro-4-ethoxybenzene*

Cat. No.: *B166472*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical constants of p-Chlorophenetole. The information is intended for use in research, scientific, and drug development applications where precise data is crucial for experimental design, modeling, and chemical synthesis.

Core Physical Constants of p-Chlorophenetole

p-Chlorophenetole, also known as 4-chlorophenetole, is an aromatic ether. An understanding of its physical properties is essential for its application in various chemical processes. The key physical constants are summarized in the table below for easy reference and comparison.

Physical Constant	Value
Molecular Formula	C ₈ H ₉ ClO
Molecular Weight	156.61 g/mol
Boiling Point	210-211 °C at 760 mmHg
Melting Point	21-22 °C
Density	1.163 g/cm ³ at 25 °C
Refractive Index (n ²⁰ /D)	1.534
Solubility	Insoluble in water; Soluble in ethanol and ether.

Experimental Protocols for Determination of Physical Constants

Accurate determination of physical constants is fundamental in chemical research. The following sections detail generalized experimental protocols for measuring the key physical properties of a liquid organic compound like p-Chlorophenetole.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

A common and effective method for determining the boiling point of a small quantity of liquid is the Siwoloboff method.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating mantle or Bunsen burner, and a suitable high-boiling liquid for the heating bath (e.g., mineral oil or silicone oil).
- Procedure:
 - A small amount of p-Chlorophenetole is placed in the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then immersed in the heating bath within the Thiele tube.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance.
- Procedure:
 - The empty, clean, and dry pycnometer is accurately weighed.
 - The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the calibration of the pycnometer's volume.
 - The pycnometer is then emptied, dried, and filled with p-Chlorophenetole.

- The pycnometer containing the sample is weighed.
- The density is calculated by dividing the mass of the p-Chlorophenetole by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

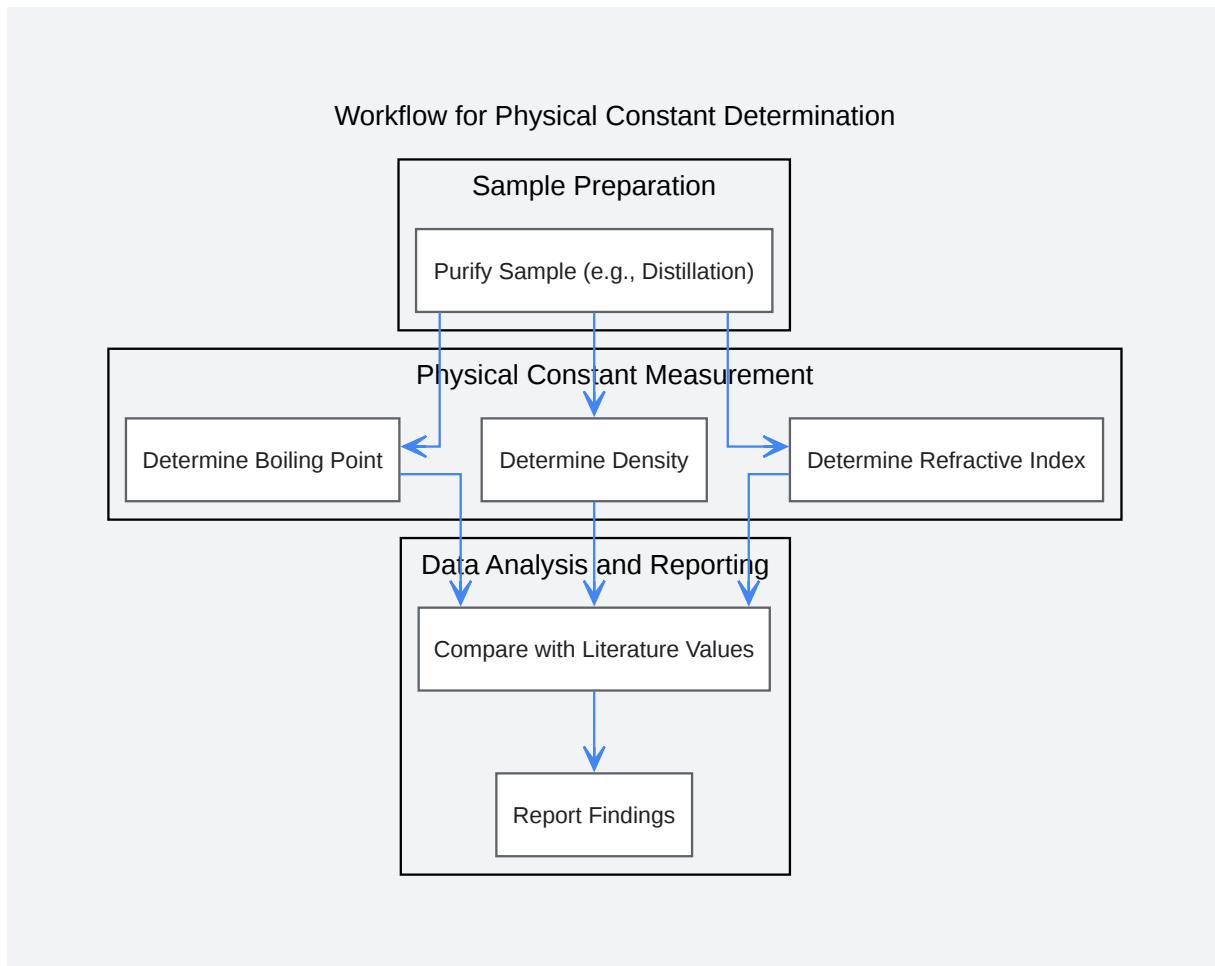
Methodology:

An Abbé refractometer is a common instrument used for the measurement of the refractive index of liquids.

- Apparatus: Abbé refractometer, constant temperature water bath, light source (typically a sodium lamp, D-line at 589 nm).
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of p-Chlorophenetole are placed on the surface of the measuring prism.
 - The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
 - The refractive index is read directly from the instrument's scale.
 - The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Logical Workflow for Physical Constant Determination

The following diagram illustrates a logical workflow for the determination of the physical constants of an organic liquid like p-Chlorophenetole.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the purification and subsequent determination of the physical constants of an organic liquid.

- To cite this document: BenchChem. [In-depth Technical Guide to the Physical Constants of p-Chlorophenetole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b166472#p-chlorophenetole-physical-constants>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com